

Application Notes and Protocols: 4-Benzoylphenyl Methacrylate in Photopolymerization

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Compound of Interest

Compound Name: *4-Benzoylphenyl methacrylate*

Cat. No.: *B1600103*

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These application notes provide a comprehensive overview of **4-Benzoylphenyl methacrylate** (BPMA) in photopolymerization protocols. BPMA is a versatile monomer that also functions as a Type II photoinitiator, making it a valuable component in the fabrication of advanced polymer networks for a range of applications, including drug delivery and tissue engineering.

Overview of 4-Benzoylphenyl Methacrylate (BPMA)

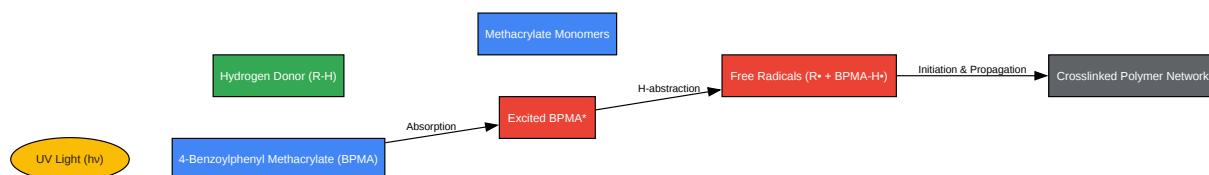
4-Benzoylphenyl methacrylate is a solid monomer with a molecular weight of 266.29 g/mol. Its chemical structure incorporates a methacrylate group, which allows it to participate in polymerization reactions, and a benzophenone moiety, which enables it to initiate polymerization upon exposure to ultraviolet (UV) light. This dual functionality allows BPMA to be covalently integrated into the polymer network it helps to create, which can enhance the stability and reduce the potential for leaching of the photoinitiator.^[1]

Key Properties of **4-Benzoylphenyl Methacrylate**:

Property	Value	Reference
CAS Number	56467-43-7	[1]
Molecular Formula	C ₁₇ H ₁₄ O ₃	[1]
Molecular Weight	266.29 g/mol	[1]
Appearance	White to light yellow powder/crystal	
Melting Point	69.0 to 73.0 °C	
Purity	>98.0% (GC)	

Photopolymerization Mechanism

BPMA functions as a Type II photoinitiator. Upon absorption of UV light, the benzophenone group undergoes a transition to an excited triplet state. In this state, it can abstract a hydrogen atom from a suitable donor molecule (such as a tertiary amine or the polymer backbone itself) to generate free radicals. These radicals then initiate the polymerization of the methacrylate monomers in the formulation.



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Figure 1: Simplified mechanism of photopolymerization initiated by **4-Benzoylphenyl methacrylate**.

Applications in Hydrogel Formulation for Biomedical Applications

BPMA is particularly useful in the fabrication of hydrogels for tissue engineering and drug delivery. Its ability to be incorporated into the polymer network enhances the stability of the hydrogel in physiological conditions.

Experimental Protocol: Fabrication of a BPMA-Containing Hydrogel

This protocol is adapted from methodologies for similar polymerizable photoinitiators and provides a starting point for developing BPMA-based hydrogels.

Materials:

- **4-Benzoylphenyl methacrylate (BPMA)**
- Monomer (e.g., N,N-dimethylacrylamide, acrylamide)
- Crosslinker (e.g., N,N'-methylenebisacrylamide)
- Solvent (e.g., deionized water, phosphate-buffered saline)
- UV light source (e.g., 365 nm)

Procedure:

- Preparation of the Pre-polymer Solution:
 - Dissolve the chosen monomer and crosslinker in the selected solvent to the desired concentrations.
 - Add BPMA to the solution. The concentration of BPMA can be varied to control the crosslinking density.
 - Stir the solution until all components are fully dissolved.
- Photopolymerization:

- Pour the pre-polymer solution into a mold of the desired shape and size.
- Expose the solution to UV light. The exposure time and light intensity will need to be optimized based on the specific formulation and desired properties of the hydrogel.
- The polymerization process will result in the formation of a solid hydrogel.

- Purification and Swelling:
 - Remove the hydrogel from the mold and wash it extensively with the solvent to remove any unreacted monomers or components.
 - Allow the hydrogel to swell to equilibrium in the desired buffer or media before use.

Example Formulation for a Polyacrylamide Hydrogel:

Component	Concentration
Acrylamide	10-20% (w/v)
4-Benzoylphenyl methacrylate (BPMA)	0.1-1.0% (w/v)
N,N'-methylenebisacrylamide	0.05-0.5% (w/v)
Solvent	Deionized Water
Curing Conditions	
UV Wavelength	365 nm
UV Intensity	5-20 mW/cm ²
Exposure Time	5-15 minutes

Quantitative Data

While specific data for the photopolymerization kinetics of BPMA are not readily available in the literature, data from the thermal copolymerization of BPMA with other methacrylates can provide insights into its reactivity.

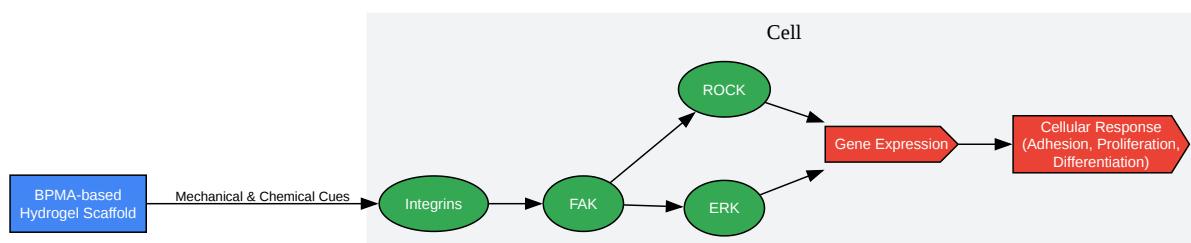
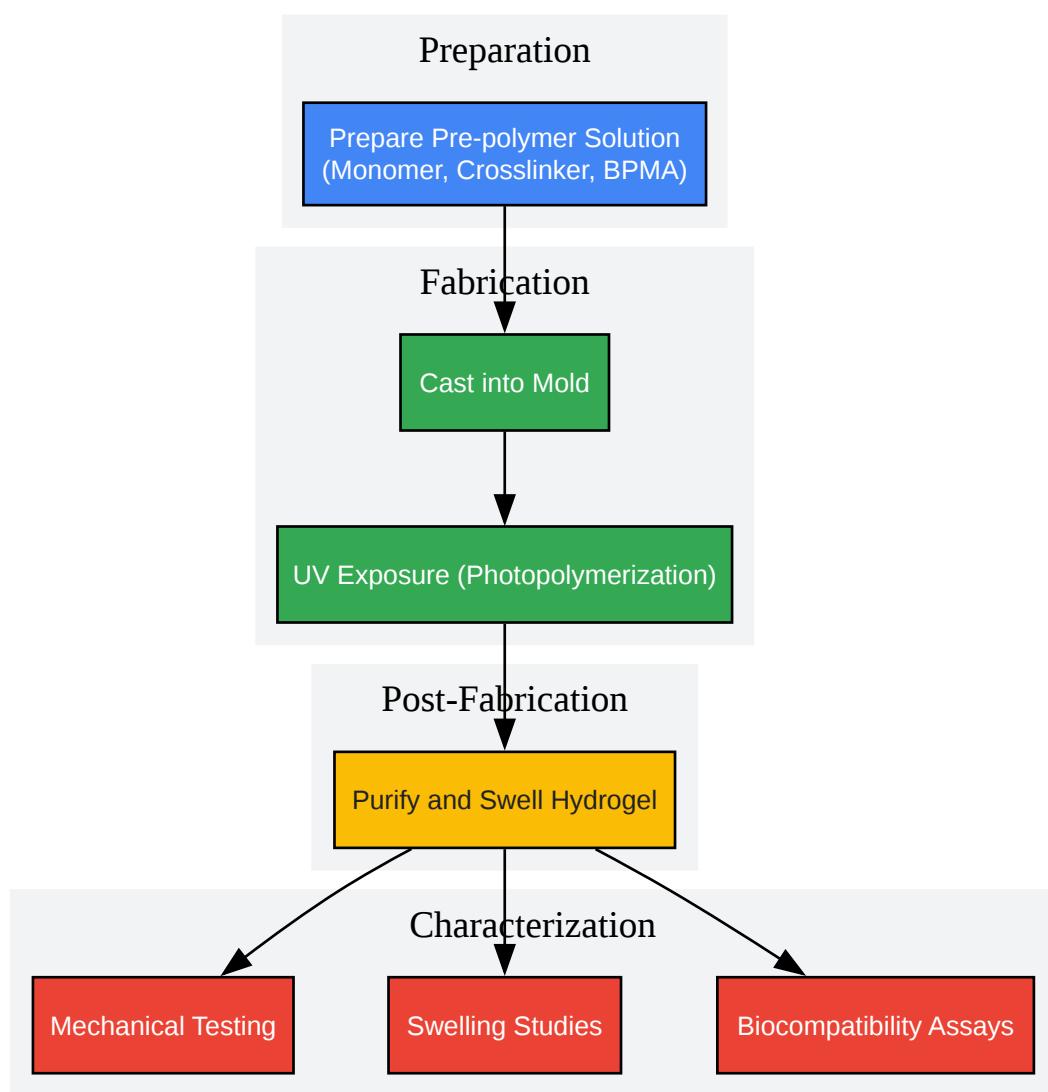
Reactivity Ratios for Thermal Copolymerization of **4-Benzoylphenyl Methacrylate (M₁)** with **Glycidyl Methacrylate (M₂)**:

Parameter	Value
r ₁ (BPMA)	0.85 ± 0.04
r ₂ (GMA)	0.95 ± 0.03
r ₁ r ₂	0.8075

This data suggests that in thermal polymerization, BPMA and GMA have a similar tendency to react with a growing polymer chain, leading to a random copolymer.

Experimental Workflow and Signaling Pathway Visualization

General Experimental Workflow for Hydrogel Fabrication and Characterization



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References

- 1. nbinno.com [nbinno.com]
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